

How does strontium nitride differ from magnesium nitride?

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Compound of Interest

Compound Name: *Strontium nitride*

CAS No.: *12033-82-8*

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A Comparative Analysis of **Strontium Nitride** and Magnesium Nitride

This guide provides a detailed comparison of **strontium nitride** (Sr_3N_2) and magnesium nitride (Mg_3N_2), two important alkaline earth metal nitrides. The following sections objectively evaluate their physical and chemical properties, synthesis protocols, reactivity, and applications, supported by experimental data for researchers, scientists, and professionals in drug development.

Physical and Chemical Properties

Strontium nitride and magnesium nitride, while both being ionic nitrides from Group 2 of the periodic table, exhibit distinct physical and chemical characteristics. These differences are primarily attributable to the differing atomic properties of strontium and magnesium, such as ionic radius and electronegativity. **Strontium nitride** typically appears as a dark-colored crystalline solid, ranging from golden-yellow to black, whereas magnesium nitride is a greenish-yellow powder.^{[1][2][3]} A summary of their key properties is presented below.

Property	Strontium Nitride (Sr ₃ N ₂)	Magnesium Nitride (Mg ₃ N ₂)
Chemical Formula	Sr ₃ N ₂ [1][4]	Mg ₃ N ₂ [3][5]
Molar Mass	290.87 g/mol [1][2]	100.95 g/mol [3][5]
Appearance	Golden-yellow to dark brown/black crystalline solid[1][2]	Greenish-yellow powder[3][6]
Density	3.87 g/cm ³ [1]	2.712 g/cm ³ [3][6]
Melting Point	~1200 °C[1][4]	~1500 °C (with decomposition) [3][7]
Crystal Structure	Anti-bixbyite[1]	Cubic, Anti-bixbyite (α-phase) [8][9]
Solubility in Water	Reacts[1][4]	Reacts[3][10]

Synthesis and Experimental Protocols

The synthesis of both nitrides typically involves the direct reaction of the respective metal with nitrogen gas at elevated temperatures. However, the specific conditions and alternative routes differ.

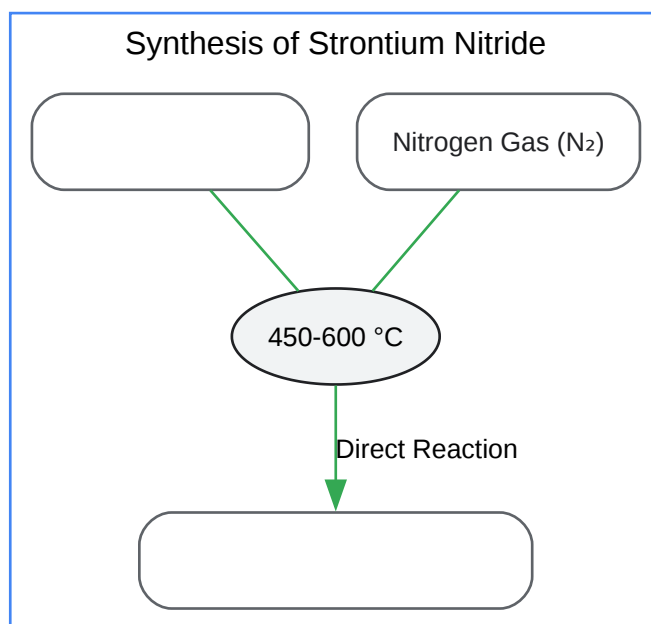
Strontium Nitride (Sr₃N₂)

The most common method for synthesizing **strontium nitride** is the direct nitridation of strontium metal.[1] When strontium is burned in air, a mixture of strontium oxide (SrO) and **strontium nitride** (Sr₃N₂) is formed.[4][11]

Experimental Protocol: Direct Nitridation of Strontium

- **Preparation:** Freshly cut strontium metal is placed in an alumina boat.
- **Reaction Setup:** The boat is placed inside a quartz tube furnace.
- **Nitriding:** A continuous flow of purified, dry nitrogen gas is passed through the tube.

- Heating: The furnace temperature is raised to and maintained at 450-600 °C for several hours (e.g., 12 hours) to ensure complete reaction.[1]
- Cooling: The furnace is cooled to room temperature under the nitrogen atmosphere to prevent oxidation.
- Product: The resulting product is **strontium nitride**, Sr_3N_2 . The balanced chemical equation is: $3\text{Sr} + \text{N}_2 \rightarrow \text{Sr}_3\text{N}_2$ [1]



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*Synthesis pathway for **Strontium Nitride**.*

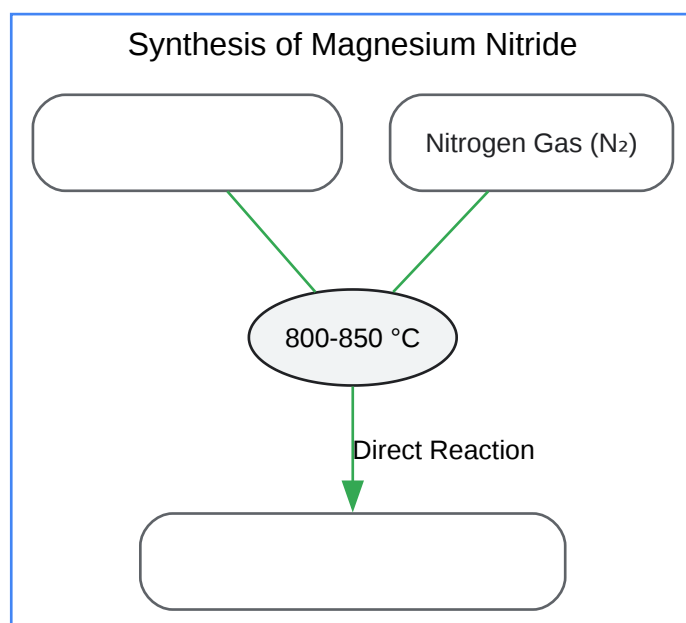
Magnesium Nitride (Mg₃N₂)

Magnesium nitride is also commonly prepared by heating magnesium metal in a nitrogen atmosphere.[3] An alternative synthesis involves using ammonia as the nitrogen source.[12] Burning magnesium in air yields magnesium oxide as the primary product, but some magnesium nitride is also formed due to the reaction with atmospheric nitrogen.[3]

Experimental Protocol: Direct Nitridation of Magnesium

- Preparation: Magnesium turnings or powder are placed in a crucible.

- Reaction Setup: The crucible is placed in a tube furnace.
- Nitriding: A stream of dry, pure nitrogen gas is passed over the heated magnesium.[3]
- Heating: The furnace is heated to 800-850 °C for approximately 90 minutes to 4 hours.[3]
- Cooling: The system is cooled down to room temperature under the inert nitrogen flow.
- Product: The greenish-yellow powder of magnesium nitride, Mg_3N_2 , is obtained. The balanced chemical equation is: $3\text{Mg} + \text{N}_2 \rightarrow \text{Mg}_3\text{N}_2$ [3]



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Synthesis pathway for Magnesium Nitride.

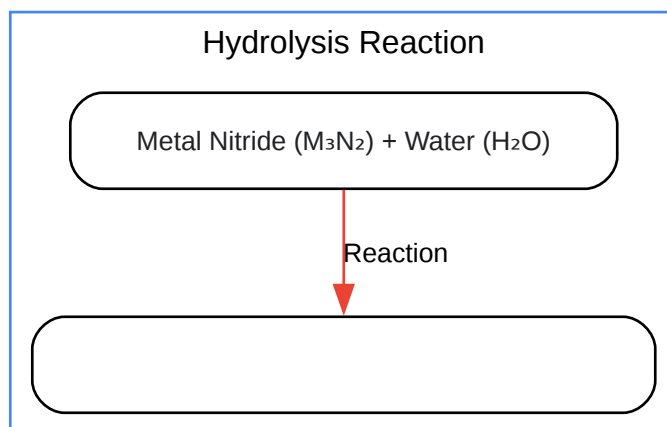
Reactivity and Stability

Both nitrides are highly reactive towards water and are sensitive to moisture.

Reaction with Water (Hydrolysis)

A key characteristic of both strontium and magnesium nitride is their vigorous reaction with water to produce their respective metal hydroxides and ammonia gas.[1][3] This reaction is a classic example of the hydrolysis of an ionic nitride.

- **Strontium Nitride:** Reacts rapidly with water, even atmospheric moisture, to form strontium hydroxide and ammonia.[1][13] $\text{Sr}_3\text{N}_2(\text{s}) + 6\text{H}_2\text{O}(\text{l}) \rightarrow 3\text{Sr}(\text{OH})_2(\text{aq}) + 2\text{NH}_3(\text{g})$ [1][14]
- **Magnesium Nitride:** Similarly reacts with water to yield magnesium hydroxide and ammonia.[3][15] The reaction is often used as a simple chemical test for the presence of the nitride ion. $\text{Mg}_3\text{N}_2(\text{s}) + 6\text{H}_2\text{O}(\text{l}) \rightarrow 3\text{Mg}(\text{OH})_2(\text{s}) + 2\text{NH}_3(\text{g})$ [15][16]



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General hydrolysis pathway for alkaline earth nitrides.

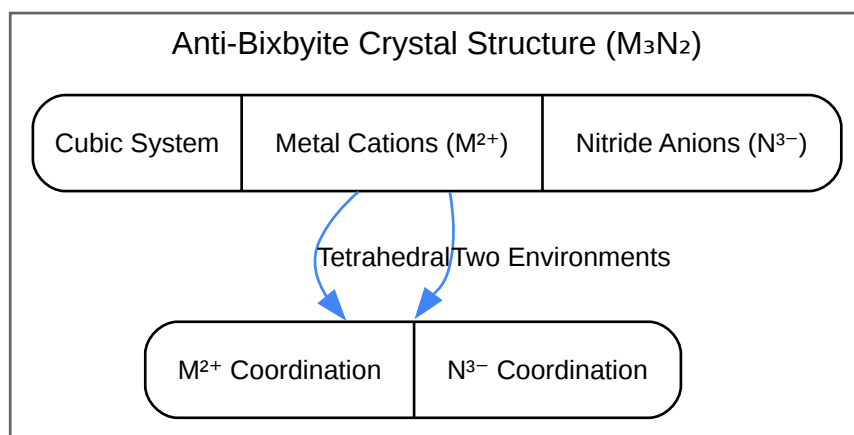
Thermal Stability

- **Strontium Nitride:** Is thermally stable up to high temperatures, melting at approximately 1200 °C and decomposing above 1300 °C in an inert atmosphere to yield strontium metal and nitrogen gas.[1]
- **Magnesium Nitride:** Decomposes upon heating to around 1500 °C, breaking down into magnesium and nitrogen gas.[3][17] Some sources indicate that decomposition can begin at temperatures as low as 700 °C.[17]

Crystal Structure

Both **strontium nitride** and magnesium nitride crystallize in the anti-bixbyite (Mn₂O₃) structure.[1][9] In this cubic crystal system, the metal cations occupy tetrahedral coordination sites, while the nitride anions have two different coordination environments.

- **Strontium Nitride:** Adopts the anti-bixbyite structure where Sr^{2+} cations are coordinated with N^{3-} anions in a predominantly ionic lattice.[1]
- **Magnesium Nitride:** The stable α -phase crystallizes in the cubic anti-bixbyite structure with the space group Ia-3.[8][9] The Mg^{2+} ions are tetrahedrally coordinated to four N^{3-} anions.[9]



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Conceptual diagram of the anti-bixbyite structure.

Applications

The applications of these nitrides are specialized and leverage their chemical reactivity and physical properties.

- **Strontium Nitride:** It is primarily used as a precursor material in various synthetic applications, including the preparation of other strontium-containing compounds, phosphors, and light-emitting materials.[1][18] It has also been investigated for its potential in synthesizing ternary nitride oxides and materials for drug delivery.[19][20]
- **Magnesium Nitride:** It serves as a catalyst in the synthesis of hard materials like cubic boron nitride (c-BN) and synthetic diamonds.[6][21] It is also used in the production of special ceramics, high-strength steel, and as a precursor for other nitride compounds.[5][6]

Summary of Key Differences

While sharing the same stoichiometry and general reactivity profile, **strontium nitride** and magnesium nitride differ significantly in their physical properties and specific applications. The higher melting point of magnesium nitride suggests greater thermal stability compared to **strontium nitride**. Their densities and molar masses are substantially different, reflecting the atomic properties of strontium and magnesium. These distinctions make them suitable for different specialized applications in materials science and chemical synthesis.

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